

# Unraveling RI-61: A Guide for Researchers

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## Compound of Interest

Compound Name: RI-61

Cat. No.: B1680615

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For scientists and professionals in drug development, securing novel compounds for research is a critical first step in the innovation pipeline. This guide provides an in-depth look at **RI-61**, a compound noted for its potential in neurological research. Due to the nascent stage of publicly available research on this molecule, this document will focus on sourcing the compound and will be updated as more information on its biological activity and experimental protocols becomes available.

## Sourcing and Availability of RI-61

**RI-61** is a chemical compound available for research purposes, identified by the CAS number 95034-26-7. Currently, the primary supplier identified for this compound is MedchemExpress.

It is important to note that **RI-61** is designated for "research use only" and is not intended for direct patient administration.<sup>[1]</sup> Another supplier, Elex Biotech LLC, also lists **RI-61**, however, it is currently marked as "Not Available For Sale."

Table 1: Supplier Information for **RI-61**

Supplier	CAS Number	Availability	Notes
MedchemExpress	95034-26-7	In Stock (for research)	Sold in various quantities.
Elex Biotech LLC	95034-26-7	Not Available For Sale	-

## Biological Activity and Potential Applications

Initial information from the supplier suggests that **RI-61** has demonstrated activity in suppressing conditions such as migraine, cluster headache, new daily persistent headache, and cyclical vomiting syndrome.[1] The proposed mechanism of action is the modulation of neurotransmitter activity, which in turn helps to alleviate pain and associated symptoms.[1]

At present, detailed public-domain scientific literature, including peer-reviewed studies on the specific signaling pathways and comprehensive experimental protocols for **RI-61**, is not readily available. Researchers interested in this compound are encouraged to directly consult the supplier for any available technical datasheets or unpublished findings.

## Future Research Directions

The therapeutic potential of **RI-61** in neurological disorders warrants further investigation. Key areas for future research would include:

- Mechanism of Action Studies: Elucidating the precise molecular targets and signaling pathways affected by **RI-61**.
- In Vitro and In Vivo Experiments: Establishing the efficacy and safety profile of the compound in preclinical models.
- Pharmacokinetic and Pharmacodynamic Profiling: Understanding the absorption, distribution, metabolism, and excretion (ADME) properties of **RI-61**.

As research on **RI-61** progresses, it is anticipated that more detailed information regarding its biological functions and experimental use will be published in scientific literature. This guide will be updated accordingly to incorporate new findings and provide researchers with the most current information.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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